

An In-Depth Technical Guide to the Thermochemical Properties of Chlorine Nitrate

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Compound of Interest

Compound Name: Chlorine nitrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermochemical data for **chlorine nitrate** (ClONO_2). The information is compiled from established databases and scientific literature to support advanced research and development activities. This document focuses on the standard enthalpy of formation, standard molar entropy, and ideal gas heat capacity, presenting quantitative data in structured tables and detailing the experimental methodologies used for their determination.

Core Thermochemical Data

The thermochemical properties of **chlorine nitrate** are crucial for understanding its stability, reactivity, and behavior in various chemical systems. The following tables summarize the key experimentally determined and calculated values.

Table 1: Standard Enthalpy of Formation of Chlorine Nitrate (Gas Phase)

The standard enthalpy of formation (ΔH_f°) is the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

Property	Value (kJ/mol)	Method	Source
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-202.05	Joback Method (Calculated)	Cheméo[1]

Note: The Joback method is a group contribution method used for the estimation of thermochemical properties of organic compounds. While useful, it is a calculated value and may differ from experimental determinations.

Table 2: Standard Molar Entropy and Heat Capacity of Chlorine Nitrate (Gas Phase)

Standard molar entropy (S°) is the entropy content of one mole of a substance under standard state conditions. Heat capacity (C_p) is the amount of heat required to raise the temperature of a substance by one degree Celsius.

Property	Value	Units	Source
Standard Molar Entropy (S°)	Data not explicitly found in search results	J/(mol·K)	
Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)	Data not explicitly found in search results	J/(mol·K)	Cheméo[1]

Note: While specific experimental values for standard molar entropy and ideal gas heat capacity were not located in the initial search, these properties are fundamentally linked to the vibrational frequencies and rotational constants of the molecule, which can be determined experimentally through spectroscopic methods.

Experimental Protocols for Thermochemical Data Determination

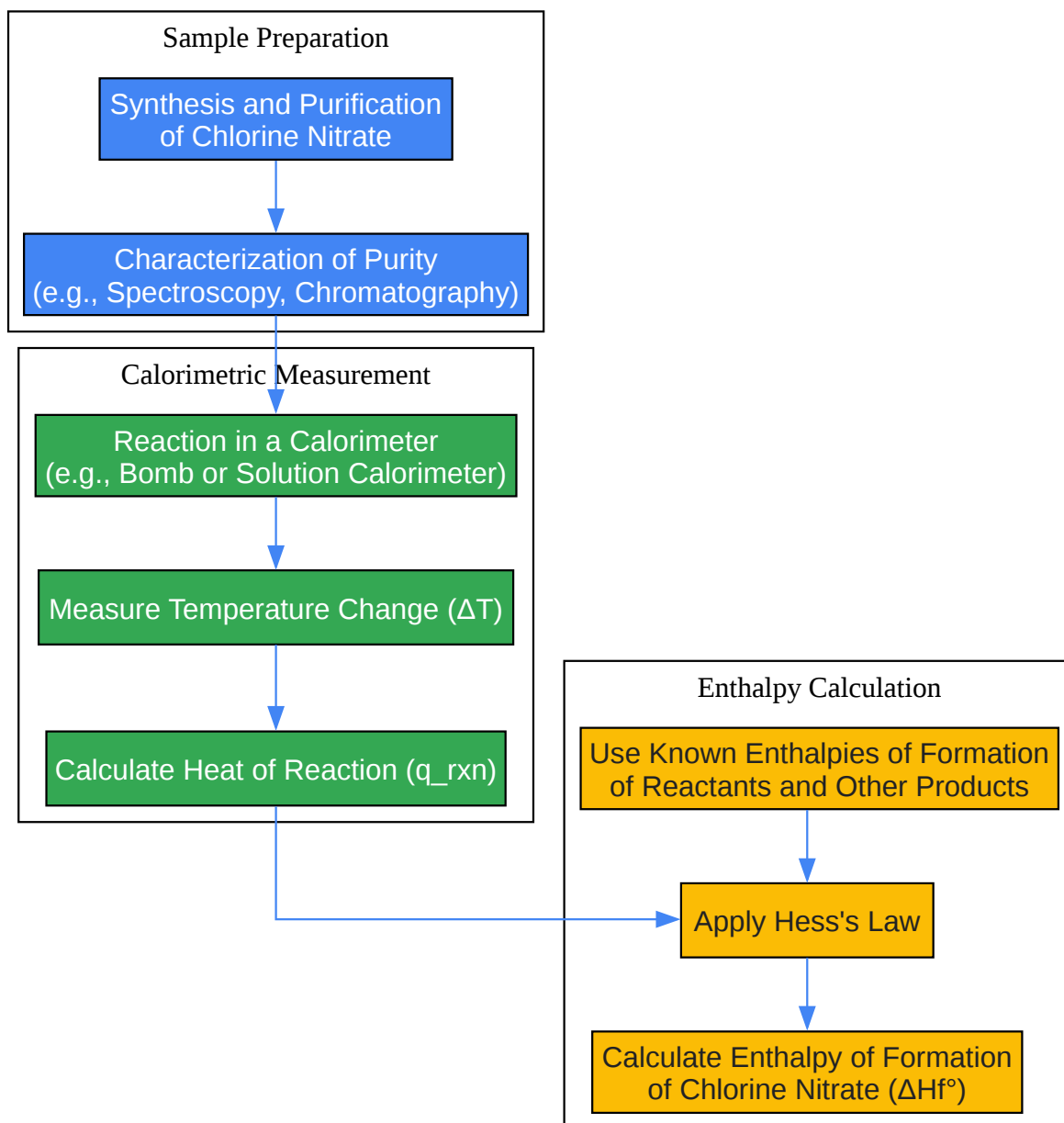
The determination of accurate thermochemical data relies on precise experimental techniques. The following sections describe the general methodologies employed for measuring the

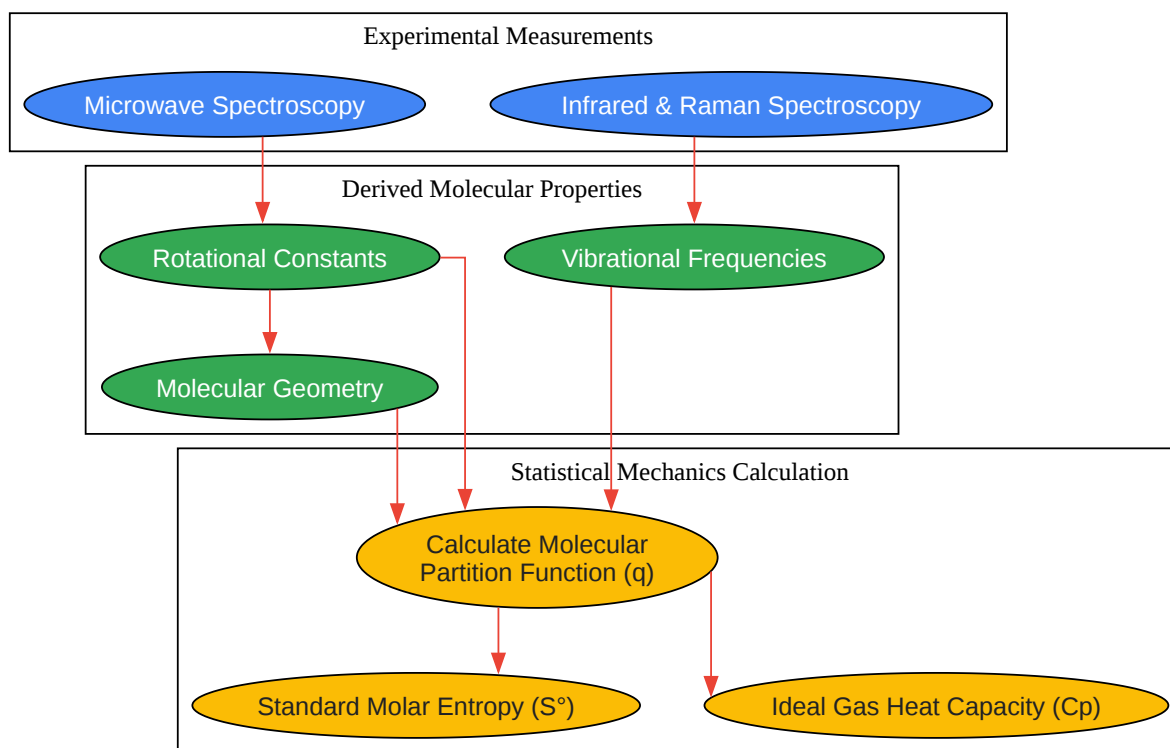
enthalpy of formation, entropy, and heat capacity of compounds like **chlorine nitrate**.

Determination of Enthalpy of Formation by Calorimetry

The enthalpy of formation of a compound is typically determined indirectly through reaction calorimetry. This involves measuring the heat change associated with a chemical reaction involving the compound of interest.

Experimental Workflow for Reaction Calorimetry:





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References

- 1. Chlorine nitrate (CAS 14545-72-3) - Chemical & Physical Properties by Cheméo [chemeo.com]

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